

Preparation of 1M Triethylammonium Acetate (TEAA) Buffer Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylammonium acetate

Cat. No.: B6596051

[Get Quote](#)

This document provides a detailed protocol for the preparation of a 1 Molar (M) Triethylammonium Acetate (TEAA) buffer solution. This buffer is commonly utilized as an ion-pairing reagent in reversed-phase high-performance liquid chromatography (HPLC) for the purification of oligonucleotides and peptides.^{[1][2][3]} The volatile nature of this buffer system allows for its complete removal by lyophilization, which is advantageous for subsequent sample analysis.^[2]

Materials and Equipment

Reagent/Equipment	Specifications
Triethylamine (TEA)	Reagent Grade
Glacial Acetic Acid	Reagent Grade
Deionized Water	High-purity, sterile
Glass Beaker	1000 mL
Graduated Cylinders	250 mL, 100 mL
Magnetic Stirrer and Stir Bar	-
pH Meter	Calibrated
Fume Hood	-
Ice Bath	-
Personal Protective Equipment	Safety glasses, gloves, lab coat

Quantitative Data Summary

Reagent	Molecular Formula	Molecular Weight (g/mol)	Volume for 1L of 1M Solution	Final Concentration
Triethylamine (TEA)	C ₆ H ₁₅ N	101.19	~139.4 mL	1 M
Glacial Acetic Acid	CH ₃ COOH	60.05	~57.2 mL	1 M

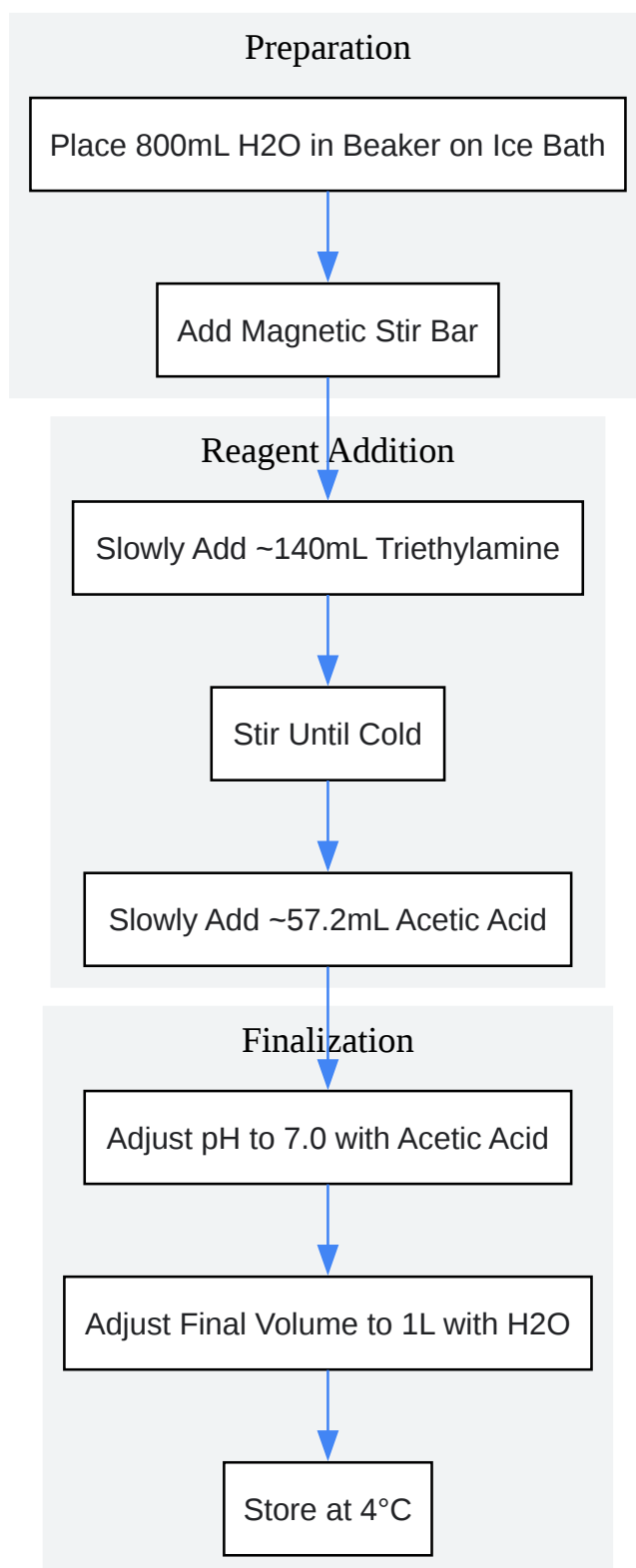
Note: The volumes are approximate and the final pH adjustment is critical.

Experimental Protocol

Safety Precaution: This procedure should be performed in a chemical fume hood due to the volatile and corrosive nature of the reagents.^[4] Always wear appropriate personal protective equipment.

- **Preparation of the Beaker:** Place a 1000 mL beaker containing 800 mL of deionized water on a magnetic stirrer within an ice bath. The use of an ice bath is crucial to dissipate the heat generated during the addition of triethylamine.
- **Addition of Triethylamine:** While stirring, slowly add 140 mL of triethylamine to the chilled water.^[5] Allow the solution to continue stirring until it is cold.^[5]
- **Addition of Acetic Acid:** Over a period of several hours, slowly add acetic acid to the stirring solution.^[5] A starting volume of approximately 57.2 mL of glacial acetic acid can be used.^[5]
- **pH Adjustment:** Carefully monitor the pH of the solution using a calibrated pH meter. Continue to add glacial acetic acid dropwise until the pH of the solution reaches 7.0 ± 0.1 .^[2]^[5]
- **Final Volume Adjustment:** Once the desired pH is achieved, transfer the solution to a 1000 mL volumetric flask and add deionized water to bring the final volume to 1 L.
- **Storage:** Store the prepared 1M TEAA buffer solution in a tightly sealed container in a refrigerator.^[5] The solution is stable for approximately 6 months when stored properly.^[2]

Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Triethylammonium acetate, 1M aqueous solution | 5204-74-0 | FAA20474 [biosynth.com]
- 2. itwreagents.com [itwreagents.com]
- 3. OIL RED O SOLUTION buffer Sigma- Aldrich [sigmaaldrich.com]
- 4. Triethylammonium acetate - Wikipedia [en.wikipedia.org]
- 5. chem.uci.edu [chem.uci.edu]
- To cite this document: BenchChem. [Preparation of 1M Triethylammonium Acetate (TEAA) Buffer Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6596051#protocol-for-preparing-1m-trimethylammonium-acetate-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com